

A Comprehensive Toxicological and Safety Guide to 4-Nitroaniline Hydrochloride

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Compound of Interest

Compound Name: 4-Nitroaniline Hydrochloride

Cat. No.: B096520

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This technical guide provides an in-depth overview of the toxicological data and safety precautions for **4-Nitroaniline Hydrochloride**, tailored for researchers, scientists, and professionals in drug development.

Toxicological Profile

4-Nitroaniline Hydrochloride is classified as a hazardous substance with significant toxicological effects. It is harmful if swallowed, toxic in contact with skin, and toxic if inhaled.[1][2] Furthermore, it is suspected of damaging fertility or the unborn child and causes damage to organs through single and repeated exposure.[3][4] The substance is also harmful to aquatic life with long-lasting effects.[1][3]

Quantitative Toxicological Data

Parameter	Value	Species	Route	Source
Acute Toxicity Estimate (ATE)	75 mg/kg	-	Oral	[1]
Acute Toxicity Estimate (ATE)	300 mg/kg bodyweight	-	Dermal	[1]
Acute Toxicity Estimate (ATE)	0.5 mg/l/4h	-	Inhalation	[1]
Bioconcentration Factor (BCF)	4.4	Danio rerio (zebra fish)	-	[5]
log Pow	1.39	-	-	[5]

Hazard Identification and Classification

- GHS Classification:
 - Acute Toxicity, Oral (Category 3 or 4)[1][2][3]
 - Acute Toxicity, Dermal (Category 3)[1][2]
 - Acute Toxicity, Inhalation (Category 3)[1][2]
 - Reproductive Toxicity (Category 2)[3]
 - Specific Target Organ Toxicity — Single Exposure (Category 1)[3]
 - Specific Target Organ Toxicity — Repeated Exposure (Category 1 or 2)[1][2][3]
 - Hazardous to the aquatic environment, long-term (Chronic) - Category 3[1][3]
- Signal Word: Danger[2][3]
- Hazard Statements:
 - H301/H302: Toxic/Harmful if swallowed[1][2]

- H311: Toxic in contact with skin[2]
- H331: Toxic if inhaled[2]
- H336: May cause drowsiness or dizziness[3]
- H361: Suspected of damaging fertility or the unborn child[3]
- H370: Causes damage to organs[3]
- H372/H373: Causes damage to organs through prolonged or repeated exposure[1][2][3]
- H412: Harmful to aquatic life with long lasting effects[1][2][3]

Safety Precautions and Protocols

Handling:

- Obtain and read all safety instructions before use.[3]
- Work under a chemical fume hood.[6]
- Avoid contact with skin, eyes, and clothing.[1][2]
- Avoid the formation of dust and aerosols.[2][3]
- Do not breathe dust, fumes, gas, mist, vapors, or spray.[1][3]
- Use only outdoors or in a well-ventilated area.[1][3]
- Do not eat, drink, or smoke when using this product.[1][3]
- Wash hands and skin thoroughly after handling.[2][3]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Use safety glasses with side-shields or a face shield, tested and approved under government standards such as NIOSH (US) or EN 166 (EU).[2][7]

- Skin Protection: Wear protective gloves and clothing. Gloves must be inspected prior to use and disposed of properly after use.[\[2\]](#)[\[3\]](#)
- Respiratory Protection: Respiratory protection is required when dust is generated.[\[5\]](#)

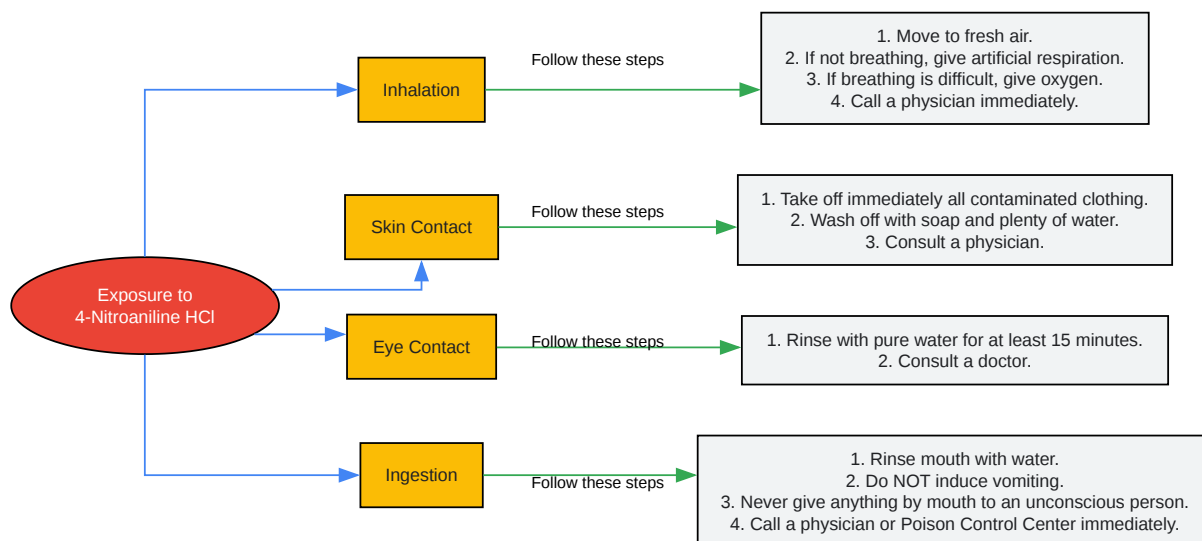
Storage:

- Store in a cool, dry, and well-ventilated place.[\[1\]](#)[\[3\]](#)
- Keep the container tightly closed.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Store locked up and apart from foodstuff containers or incompatible materials.[\[1\]](#)[\[3\]](#)
- The product is moisture-sensitive.[\[2\]](#)[\[5\]](#)

Experimental Protocols The provided safety data sheets cite toxicological data but do not detail the specific experimental methodologies used to obtain these values (e.g., specific OECD guidelines followed for LD50 testing). For detailed protocols, researchers should refer to the primary toxicological studies for 4-Nitroaniline.

Emergency Measures

First-Aid Measures:



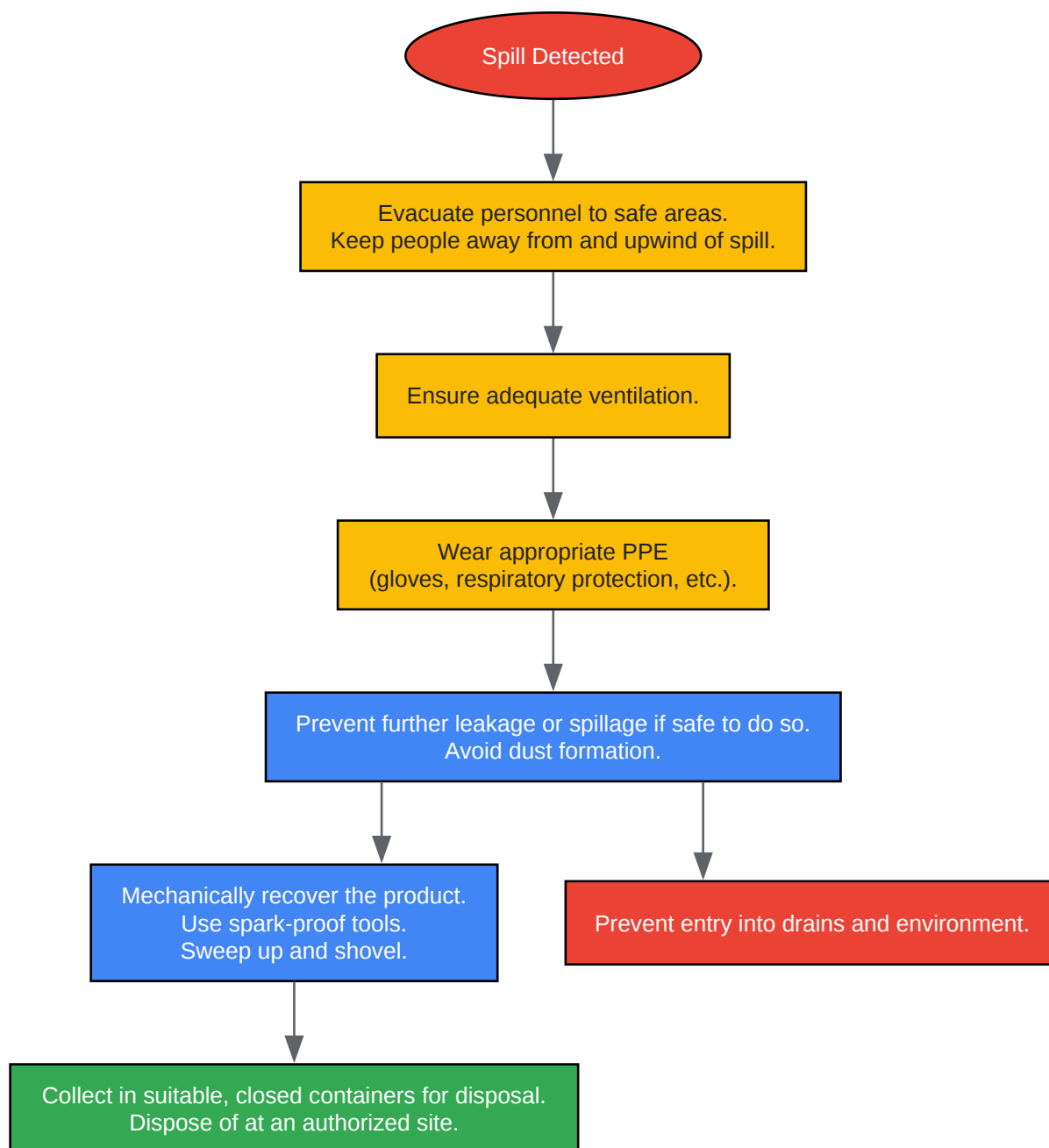
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Caption: First-aid procedures for **4-Nitroaniline Hydrochloride** exposure.

Firefighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1][2][3]
- Specific Hazards: Toxic fumes, including carbon oxides and nitrogen oxides (NO_x), may be released during a fire.[1][2]
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary. [1][2][3]

Accidental Release Measures:



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Caption: Workflow for handling a **4-Nitroaniline Hydrochloride** spill.

- Personal Precautions: Evacuate personnel to safe areas and ensure adequate ventilation.[2]
[3] Avoid breathing vapors, mist, gas, or dust.[2][3]
- Environmental Precautions: Prevent the chemical from entering drains, as it is harmful to aquatic life.[1][3] Discharge into the environment must be avoided.[2][3]

- Methods for Cleaning Up: Mechanically recover the product.[1] Collect the material in suitable and closed containers for disposal using spark-proof tools.[3]

Disposal Considerations

Dispose of contents and containers to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[3] Do not let the product enter drains.[2]

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